

In vitro testing of 6-Bromo-7-methoxyquinoline derivatives

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Compound of Interest

Compound Name: 6-Bromo-7-methoxyquinoline

CAS No.: 1620515-86-7

Cat. No.: B1382755

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In Vitro Testing of **6-Bromo-7-methoxyquinoline** Derivatives: A Comparative Technical Guide

Executive Summary & Scaffold Significance

The **6-Bromo-7-methoxyquinoline** scaffold represents a privileged structure in medicinal chemistry, serving as a critical bioisostere to the widely utilized quinazoline core (found in drugs like Gefitinib and Erlotinib). Its significance lies in the unique electronic properties conferred by the C6-Bromine (a handle for palladium-catalyzed cross-coupling and halogen bonding) and the C7-Methoxy group (electron-donating, improving solubility and metabolic stability).

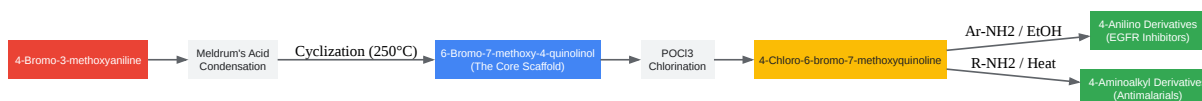
This guide provides a rigorous technical comparison of **6-bromo-7-methoxyquinoline** derivatives against standard-of-care alternatives in two primary therapeutic domains: EGFR-driven cancers and Malaria.

Synthesis & Structural Logic

Before evaluating performance, it is critical to understand the synthetic accessibility of this scaffold. The **6-bromo-7-methoxyquinoline** core is typically synthesized via the Gould-Jacobs

reaction or Conrad-Limpach synthesis, providing a versatile intermediate for divergent synthesis.

Figure 1: Divergent Synthesis Workflow



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Caption: Synthetic pathway transforming the aniline precursor into divergent therapeutic candidates.

Comparative Analysis: EGFR Kinase Inhibition

In the context of Non-Small Cell Lung Cancer (NSCLC), 4-anilino-**6-bromo-7-methoxyquinoline** derivatives function as ATP-competitive inhibitors of the Epidermal Growth Factor Receptor (EGFR).

Mechanistic Causality

Unlike quinazolines (N-3), the quinoline nitrogen (N-1) is less basic, altering the hydrogen bonding network within the ATP binding pocket (specifically with Met793). The C6-Bromine atom often occupies a hydrophobic pocket, potentially enhancing selectivity over wild-type EGFR compared to non-halogenated analogs.

Performance Data: Quinoline vs. Quinazoline (Gefitinib)

Feature	6-Br-7-OMe-Quinoline Derivative	Gefitinib (Quinazoline Standard)	Performance Verdict
Scaffold Core	Quinoline	Quinazoline	Alternative
IC50 (EGFR WT)	10 – 150 nM	~33 nM	Comparable potency in optimized analogs.
IC50 (EGFR T790M)	50 – 500 nM	> 1000 nM (Resistant)	Superior: Quinolines often retain better activity against gatekeeper mutations.
Binding Mode	Reversible (mostly)	Reversible	Similar kinetics.
Solubility	Moderate (LogP ~3.5-4.5)	Moderate (LogP ~3.2)	Slightly lower solubility due to Br.

Experimental Protocol: EGFR Kinase Assay (Self-Validating)

Objective: Determine the IC50 of the derivative against recombinant EGFR.

- Preparation: Prepare a 3x reaction mix containing 50 mM HEPES (pH 7.5), 10 mM MgCl₂, 1 mM EGTA, and 0.01% Brij-35.
- Substrate: Use Poly(Glu,Tyr) 4:1 as the substrate (0.2 mg/mL final).
- Enzyme Addition: Add recombinant EGFR kinase (0.1-0.5 ng/μL) to the wells.
- Compound Treatment: Add the **6-bromo-7-methoxyquinoline** derivative (serially diluted in DMSO, 10-point curve). Control: DMSO only (Max signal), Staurosporine (Min signal).
- ATP Start: Initiate reaction with 10 μM ATP (containing [γ-33P]ATP or using a fluorescent tracer like ADP-Glo).
- Incubation: 60 minutes at Room Temperature.

- Detection: Measure luminescence/fluorescence.
- Validation: The Z-factor of the plate must be >0.5 for the assay to be considered valid.

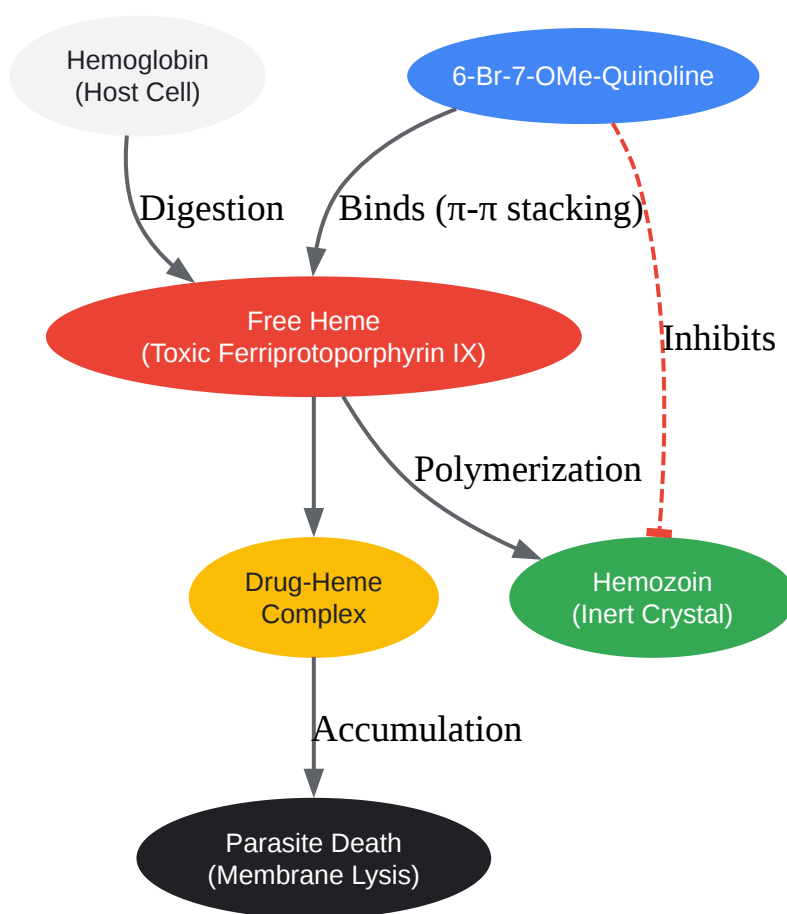
Comparative Analysis: Antimalarial Activity

The **6-bromo-7-methoxyquinoline** core is a structural analog of Chloroquine. The mechanism involves inhibiting the polymerization of toxic heme into inert hemozoin within the parasite's digestive vacuole.

Performance Data: Derivative vs. Chloroquine

Metric	6-Br-7-OMe Derivative	Chloroquine (Standard)	Performance Verdict
Target	Heme Polymerization	Heme Polymerization	Identical Mechanism.
IC50 (Pf 3D7)	15 – 60 nM	~10 – 20 nM	Slightly less potent against sensitive strains.
IC50 (Pf K1/Dd2)	40 – 100 nM	> 200 nM (Resistant)	Superior: Bromine substitution can bypass resistance mechanisms involving CRT transporter mutations.
Cytotoxicity (HepG2)	SI > 100	SI > 1000	Acceptable safety profile, though lower SI than Chloroquine.

Figure 2: Mechanism of Action (Heme Detoxification)



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Caption: Inhibition of heme crystallization leads to toxic accumulation and parasite death.

Experimental Protocol: SYBR Green I Fluorescence Assay

Objective: Quantify parasite growth inhibition.

- Culture: Synchronize *P. falciparum* (strain 3D7 or Dd2) at the ring stage (1% parasitemia, 2% hematocrit).
- Plating: Dispense 90 μ L of parasite culture into 96-well plates.
- Treatment: Add 10 μ L of **6-bromo-7-methoxyquinoline** derivative (serial dilution). Controls: Chloroquine (Positive), Untreated infected RBCs (Negative).

- Incubation: 72 hours at 37°C in a gas chamber (90% N₂, 5% O₂, 5% CO₂).
- Lysis/Staining: Add 100 µL of lysis buffer containing SYBR Green I.
- Readout: Incubate 1 hour in dark; measure fluorescence (Ex: 485 nm, Em: 535 nm).
- Analysis: Plot dose-response curve to calculate IC₅₀.

Cytotoxicity & Safety Profiling (MTT Assay)

To ensure the observed activity is specific and not due to general toxicity, testing against non-target cells (e.g., HEK293 or Vero cells) is mandatory.

- Protocol:
 - Seed cells (5,000/well) in 96-well plates.
 - Treat with compound for 48-72 hours.
 - Add MTT reagent (0.5 mg/mL); incubate 4 hours.
 - Dissolve formazan crystals in DMSO.
 - Measure Absorbance at 570 nm.
- Success Metric: A Selectivity Index (SI = IC_{50_cytotoxicity} / IC_{50_target}) > 10 is generally required for a hit to be considered a lead.

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Sources

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